

1-Piperidinoacetone: A Versatile Building Block in Synthetic Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Piperidinoacetone

Cat. No.: B1360080

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Piperidinoacetone, a derivative of acetone featuring a piperidine ring, presents itself as a valuable, yet under-explored, building block in the landscape of synthetic organic chemistry and drug discovery. Its bifunctional nature, possessing both a ketone carbonyl group and a tertiary amine, opens avenues for its application in a variety of chemical transformations. This technical guide aims to consolidate the currently available information on **1-Piperidinoacetone** and explore its potential research applications, particularly in the synthesis of novel heterocyclic scaffolds of medicinal interest. While detailed pharmacological data on **1-Piperidinoacetone** itself is scarce in the public domain, its utility can be inferred from its role as a precursor and intermediate in the synthesis of more complex molecules.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **1-Piperidinoacetone** is fundamental for its effective application in research.

Property	Value
Molecular Formula	C ₈ H ₁₅ NO
Molecular Weight	141.21 g/mol
CAS Number	6784-61-8
Appearance	Not specified in available literature
Boiling Point	Not specified in available literature
Solubility	Not specified in available literature

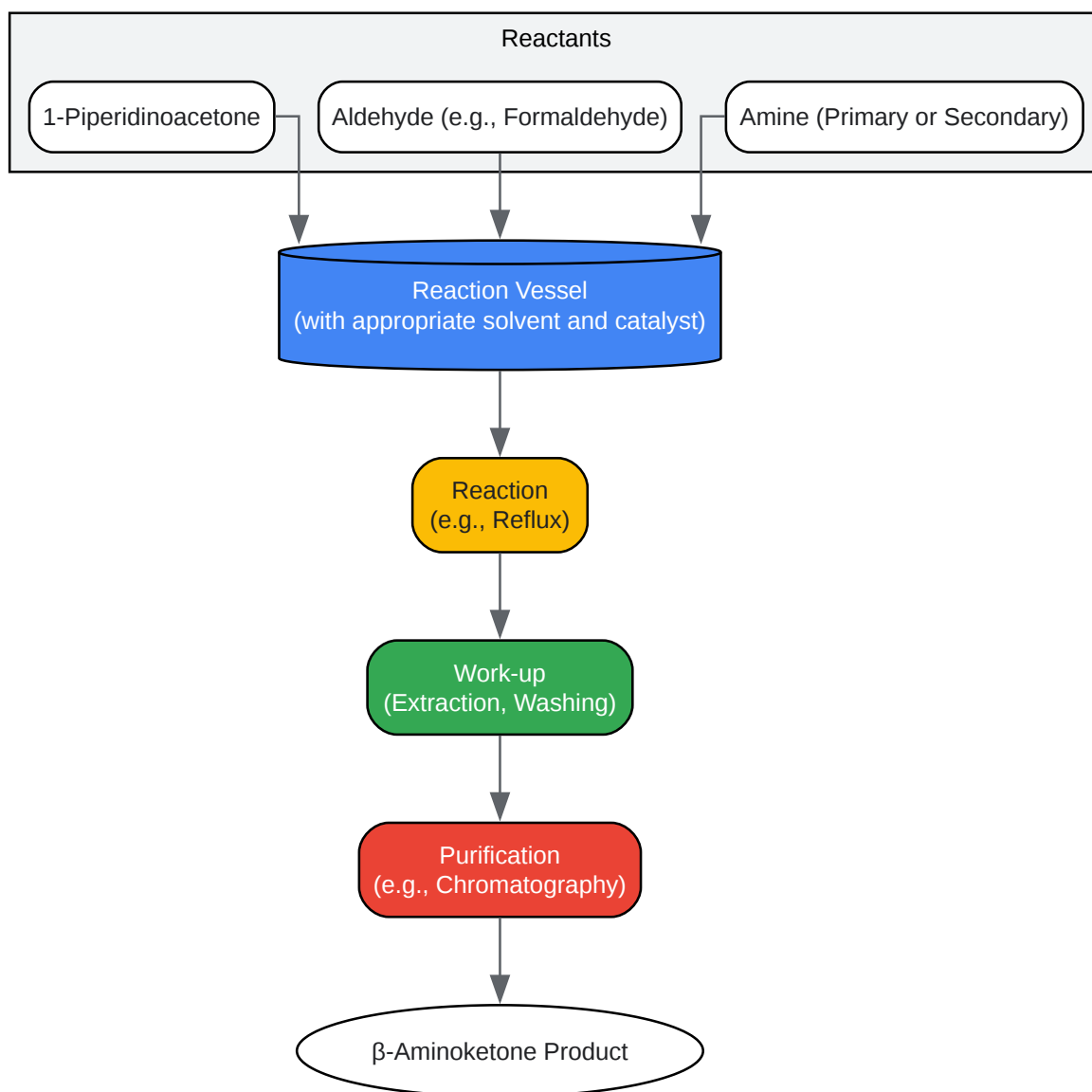
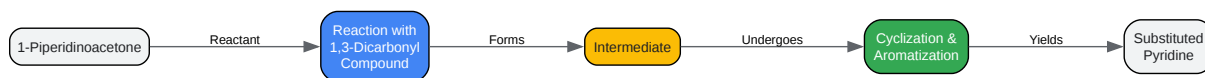
Potential Research Applications

The primary research application of **1-Piperidinoacetone** lies in its utility as a synthon for the construction of more complex molecular architectures, particularly heterocyclic compounds that form the core of many therapeutic agents. The piperidine moiety is a prevalent feature in a vast number of FDA-approved drugs, highlighting the significance of piperidine-containing building blocks in medicinal chemistry.

Synthesis of Substituted Pyridines

The piperidine and ketone functionalities within **1-Piperidinoacetone** make it a potential precursor for the synthesis of substituted pyridine rings. Pyridine scaffolds are central to numerous pharmaceuticals with a wide range of biological activities. Various synthetic strategies could be envisioned for the transformation of **1-Piperidinoacetone** into pyridine derivatives.

Logical Relationship: Synthesis of Pyridines from **1-Piperidinoacetone**



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com